

# Personal protective equipment for handling Officinalisinin I

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## Compound of Interest

Compound Name: *Officinalisinin I*

Cat. No.: *B1584382*

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## Essential Safety and Handling Guide for Officinalisinin I

This guide provides crucial safety and logistical information for the handling of **Officinalisinin I**, a steroidal saponin isolated from *Anemarrhena asphodeloides*.<sup>[1]</sup> Given the absence of a specific Safety Data Sheet (SDS), **Officinalisinin I** should be handled as a compound with unknown potential hazards. Researchers, scientists, and drug development professionals are advised to adhere to these guidelines to ensure a safe laboratory environment.

## Physicochemical and Biological Properties

**Officinalisinin I** is a steroidal saponin with the chemical formula  $C_{45}H_{76}O_{19}$  and a molecular weight of 921.1 g/mol.<sup>[2][3]</sup> Its CAS number is 57944-18-0.<sup>[3]</sup> Studies have indicated that **Officinalisinin I** possesses biological activities, including the ability to lower blood glucose and exhibit neuroprotective effects in diabetic mice.<sup>[4]</sup> It is reported to be soluble in solvents such as DMSO, pyridine, methanol, and ethanol.<sup>[4]</sup>

Property	Value	Source
Chemical Formula	C45H76O19	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	921.1 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	57944-18-0	<a href="#">[3]</a>
Appearance	Powder	<a href="#">[1]</a>
Solubility	DMSO, Pyridine, Methanol, Ethanol	<a href="#">[4]</a>
Biological Activity	Hypoglycemic, Neuroprotective	<a href="#">[4]</a>
Initial Source	Anemarrhena asphodeloides Bunge	<a href="#">[1]</a>

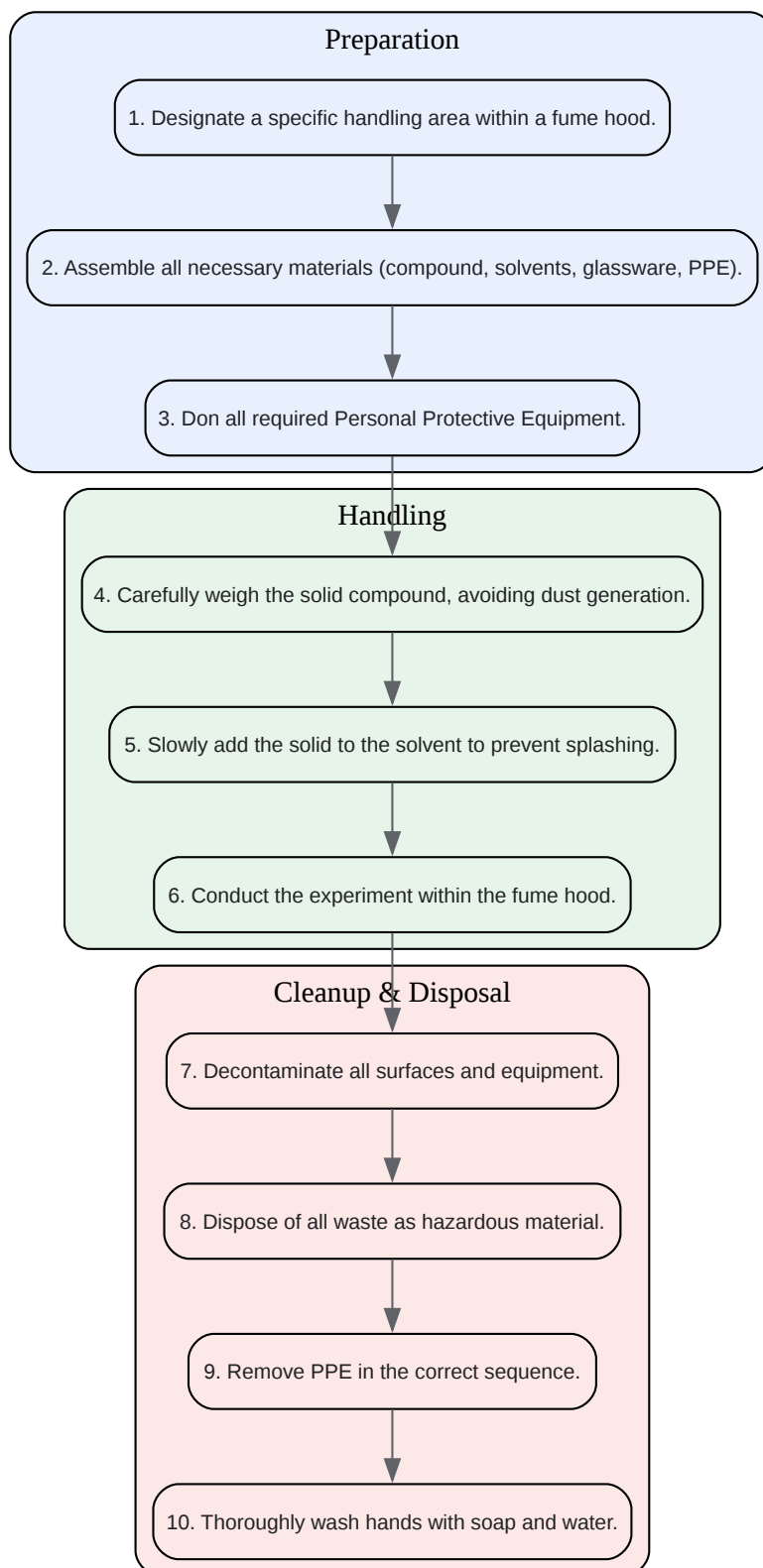
## Personal Protective Equipment (PPE)

Due to the unknown toxicological profile of **Officinalisinin I**, a comprehensive approach to personal protective equipment is mandatory. The following PPE should be worn at all times when handling this compound.

PPE Category	Item	Standard/Specification	Purpose
Hand Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended)	ASTM F739 or EN 374	To protect against skin contact and absorption.
Eye Protection	Safety goggles or a face shield	ANSI Z87.1-compliant	To protect eyes from splashes and airborne particles.
Body Protection	Laboratory coat (flame-resistant recommended)	NFPA 2112	To protect skin and clothing from contamination.
Respiratory Protection	Use in a certified chemical fume hood	ASHRAE 110	To prevent inhalation of dust or aerosols. A respirator may be required for certain procedures.

## Operational Plan: Step-by-Step Handling Procedure

A meticulous and cautious approach is essential when working with a novel compound. The following workflow is designed to minimize exposure and ensure safety.



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**Caption:** Workflow for Safe Handling of **Officinalisinin I**.

## Disposal Plan

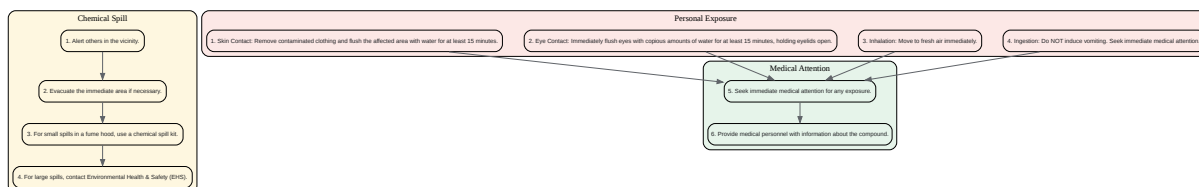
All waste materials contaminated with **Officinalisinin I** must be treated as hazardous waste.

- Solid Waste: Contaminated items such as gloves, weigh paper, and pipette tips should be collected in a designated, sealed hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents must be collected in a clearly labeled, sealed hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Sharps Waste: Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container.

All waste containers must be clearly labeled with "Hazardous Waste," the chemical name "**Officinalisinin I**," and the date. Follow your institution's specific guidelines for hazardous waste disposal.

## Emergency Response Plan

In the event of an emergency, follow these procedures.



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**Caption:** Emergency Response Plan for **Officinalisinin I**.

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## References

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- 2. Officinalisinin I | C45H76O19 | CID 441889 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Officinalisinin I | C45H76O19 | CID 102482481 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Officinalisinin I | CAS:57944-18-0 | Manufacturer ChemFaces [chemfaces.com]

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